

Dorzolamide versus timolol efficacy intraocular pressure reduction

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Compound Focus: Dorzolamide Hydrochloride

CAS No.: 130693-82-2

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Efficacy & Safety Comparison at a Glance

The tables below summarize the core characteristics, efficacy data, and safety profiles of Dorzolamide and Timolol, both as monotherapies and in a fixed-dose combination.

Feature	Timolol	Dorzolamide	Dorzolamide/Timolol Fixed Combination
Drug Class	Non-selective β -adrenergic blocker [1] [2]	Topical carbonic anhydrase inhibitor (CAI) [3] [1]	Fixed-dose combination [3] [4]
Primary Mechanism of Action	Reduces aqueous humor production [2]	Reduces aqueous humor production [5]	Dual mechanism to reduce aqueous production
Typical Dosage	Twice daily [4] [6]	Three times daily (as monotherapy) [4]	Twice daily [3] [4] [7]

Feature	Timolol	Dorzolamide	Dorzolamide/Timolol Fixed Combination
IOP Reduction (vs. baseline)	~20% (as baseline in studies) [4]	~16% (as add-on to timolol) [4]	~14-22% [4] [7]; additional 1.9 mmHg reduction with PF formula [3]
Key Systemic Considerations	Contraindicated in asthma, COPD, bradycardia [1]; can reduce heart rate & BP [6]	Generally fewer systemic concerns [8]	Carries timolol's systemic risks [6]

Aspect	Timolol	Dorzolamide	Dorzolamide/Timolol Fixed Combination
Common Ocular Side Effects		Ocular abrasion, foreign body sensation [3] [9]	Lower incidence of ocular abrasion (1.3% vs 30.6%) with PF formula [3]
Impact on Ocular Surface			Improves OSDI scores & TBUT; improves dry eye symptoms [3]
Unique Benefits	Well-established, first-line efficacy	Improves optic nerve head blood flow [8]	Improved tolerability and adherence vs. separate bottles [3] [1]
Evidence Strength	Numerous RCTs, long-term safety data [4] [2] [7]	RCTs and hemodynamic studies [4] [8]	Established equivalence to concomitant therapy [4] [7]

Key Experimental Data and Protocols

For a deeper understanding, here are the methodologies and findings from several pivotal studies cited in the comparison tables.

1. Equivalence of Fixed-Combination vs. Concomitant Therapy

- **Objective:** To evaluate whether the fixed combination of dorzolamide 2% and timolol 0.5% (twice daily) is equivalent to the concomitant administration of its components (dorzolamide three times daily + timolol twice daily) [4].
- **Methods:** A **multicenter, randomized, double-masked clinical trial** was conducted. Patients with elevated IOP on timolol monotherapy were randomized to one of the two treatment groups for three months [4].
- **Key Findings:** The two regimens were equivalent in IOP-lowering efficacy, with over 97% confidence that the mean difference was less than 1.5 mmHg. The fixed combination provided an additional 14-20% IOP reduction from the timolol baseline and was maintained in a long-term, open-label extension [4].

2. Efficacy of Increased Dosage Frequency

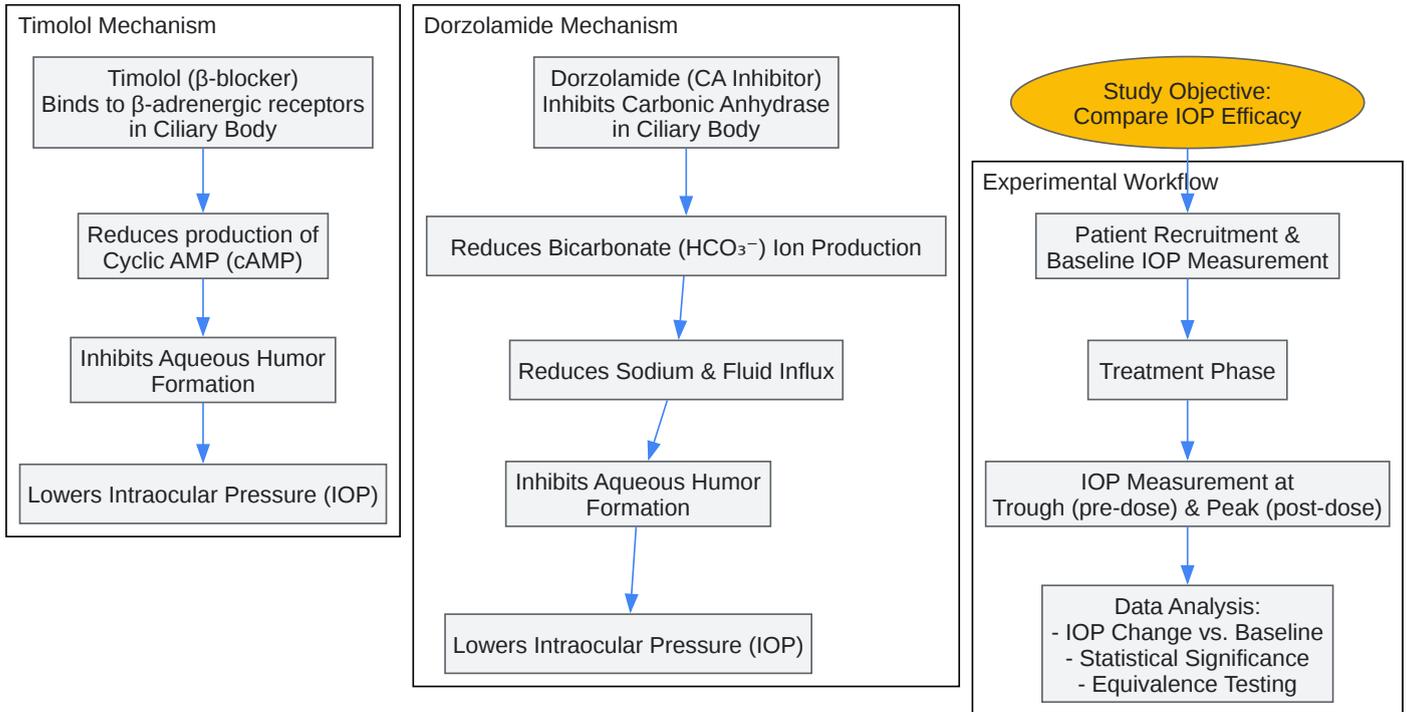
- **Objective:** To compare the efficacy and cardiovascular safety of a timolol-dorzolamide fixed combination administered twice daily versus three times a day [6].
- **Methods:** A **prospective, interventional case series** of patients with newly diagnosed Primary Open-Angle Glaucoma (POAG). Patients started with twice-daily dosing for one month and were switched to three-times-daily for another month. Diurnal IOP and 24-hour heart rate and blood pressure were measured [6].
- **Key Findings:** Switching to three-times-daily dosing provided a significantly greater IOP reduction (39.8% from baseline) compared to twice-daily (28.5%). No further decrease in heart rate or blood pressure was observed with the extra dose, though the study noted concerns about potential long-term systemic effects from more frequent timolol exposure [6].

3. Impact on Ocular Blood Flow

- **Objective:** To compare the effects on IOP and ocular hemodynamics (blood flow) of dorzolamide, timolol, and their fixed combination [8].
- **Methods:** A **randomized clinical trial** where patients underwent a washout period followed by monotherapy and then switched to the fixed combination. Retinal and optic nerve head blood flow was measured using **Scanning Laser Doppler Flowmetry** [8].
- **Key Findings:** The dorzolamide/timolol fixed combination significantly **increased blood flow at the neuroretinal rim** by +17.99%, while also significantly reducing IOP. This indicates a potential added benefit beyond pressure reduction [8].

Mechanisms of Action & Experimental Workflow

The following diagrams illustrate the distinct mechanisms by which Dorzolamide and Timolol lower intraocular pressure and how their effects are evaluated in clinical studies.



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Key Conclusions for Drug Development

- **Efficacy Synergy:** The combination of Dorzolamide and Timolol provides additive IOP reduction by targeting aqueous humor production via two distinct pathways [4] [7].
- **Tolerability Advantage: Preservative-free (PF)** formulations of the fixed combination demonstrate a significant benefit in reducing ocular surface damage and improving patient comfort, which is a critical consideration for long-term therapy [3].

- **Beyond IOP:** Dorzolamide may offer an additional therapeutic dimension by improving ocular blood flow at the optic nerve head, which is a key factor in glaucomatous neuropathy [8].
- **Dosing Flexibility:** While the standard regimen is twice daily, increasing the frequency of the fixed combination to three times daily can yield significantly lower IOP, though a careful risk-benefit assessment regarding systemic exposure to timolol is necessary [6].

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References

1. Maximum Tolerated Medical Therapy for Glaucoma [pmc.ncbi.nlm.nih.gov]
2. The mechanism of timolol in lowering intraocular pressure. ... [pubmed.ncbi.nlm.nih.gov]
3. Efficacy and safety of preservative-free anti-glaucomatous ... [pubmed.ncbi.nlm.nih.gov]
4. The efficacy and safety of the dorzolamide-timolol combination versus the concomitant administration of its components. Dorzolamide-Timolol Study Group - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Ocular pharmacokinetics of dorzolamide and brinzolamide ... [sigmaaldrich.com]
6. Study Finds Increased Dosage of Timolol-Dorzolamide ... [ajmc.com]
7. Comparison of the safety and efficacy of the fixed combination of dorzolamide/timolol and the concomitant administration of dorzolamide and timolol: a clinical equivalence study - PMC [pmc.ncbi.nlm.nih.gov]
8. The effects of dorzolamide 2% and ... [nature.com]
9. Comparison of the efficacy and safety of fixed combination travoprost/timolol and dorzolamide/timolol in patients with primary open-angle glaucoma and ocular hypertension - PubMed [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Dorzolamide versus timolol efficacy intraocular pressure reduction]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548845#dorazolamide-versus-timolol-efficacy-intraocular-pressure-reduction]

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